

Application Notes and Protocols: Preparing SBC-115076 Stock Solutions with DMSO

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Compound of Interest

Compound Name: SBC-115076

CAS No.: 489415-96-5

Cat. No.: B15616271

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **SBC-115076** using Dimethyl Sulfoxide (DMSO) as a solvent. **SBC-115076** is a potent small molecule inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9), a key regulator of cholesterol homeostasis.[\[1\]](#)[\[2\]](#)[\[3\]](#) Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications.

Quantitative Data Summary

A summary of the key quantitative data for **SBC-115076** is presented in the tables below for easy reference.

Table 1: Physicochemical Properties of **SBC-115076**

Property	Value	Reference
Molecular Weight	527.61 g/mol	[1][2][4][5]
Molecular Formula	C ₃₁ H ₃₃ N ₃ O ₅	[1][5][6]
Appearance	Crystalline solid; White to off-white solid powder	[6][7]
Purity	≥98%	[7]

Table 2: Solubility and Storage of **SBC-115076**

Solvent	Solubility	Notes	Reference
DMSO	≥52.8 mg/mL; also reported as 33 mg/mL (62.54 mM) and ≥100 mg/mL (189.53 mM)	Moisture-absorbing DMSO can reduce solubility; use fresh, anhydrous DMSO. Warming to 50°C and ultrasonication can aid dissolution.	[1][4][5]
Dimethyl formamide	~2 mg/mL	-	[7]
Water	Insoluble	-	[4]
Ethanol	Insoluble	-	[4]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	Prepare by first dissolving in DMSO, then diluting with PBS.	[7]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	Store in a dry, dark place.	[1][6]
Storage (DMSO Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	Aliquot to avoid repeated freeze-thaw cycles.	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SBC-115076 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SBC-115076** in DMSO.

Materials:

- **SBC-115076** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Safety Precautions:** Before handling, review the Safety Data Sheet (SDS) for **SBC-115076**. [7] Handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Determine the Required Mass:** Calculate the mass of **SBC-115076** required to prepare the desired volume of a 10 mM stock solution. The molecular weight of **SBC-115076** is 527.61 g/mol .

$$\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 527.61 \text{ g/mol}$$

$$\text{Example for 1 mL of 10 mM stock solution: Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 527.61 \text{ g/mol} = 0.0052761 \text{ g} = 5.28 \text{ mg}$$

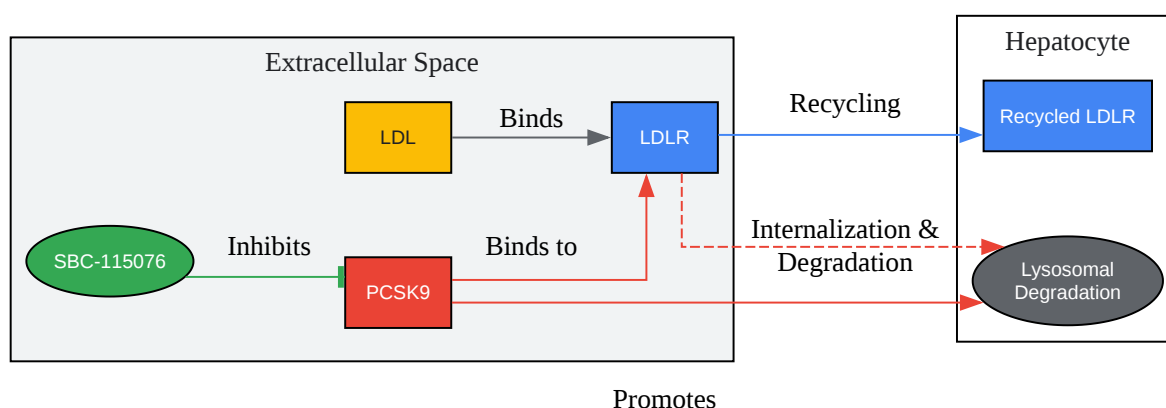
- **Weighing SBC-115076:** Carefully weigh out the calculated mass of **SBC-115076** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.

- Adding DMSO: Add the calculated volume of anhydrous, sterile DMSO to the tube containing the **SBC-115076** powder. To ensure all the powder is dissolved, it is recommended to add approximately 90% of the final volume first, vortex, and then add the remaining volume to reach the final desired concentration.
- Dissolution: Vortex the solution thoroughly until the **SBC-115076** is completely dissolved. If necessary, gentle warming in a 50°C water bath or brief ultrasonication can be used to aid dissolution.[4] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.[1]

Visualizations

Signaling Pathway of SBC-115076

SBC-115076 acts as an antagonist to PCSK9.[1][4] By inhibiting PCSK9, it prevents the degradation of the Low-Density Lipoprotein Receptor (LDLR), leading to increased clearance of LDL-cholesterol from the circulation.[6][8]

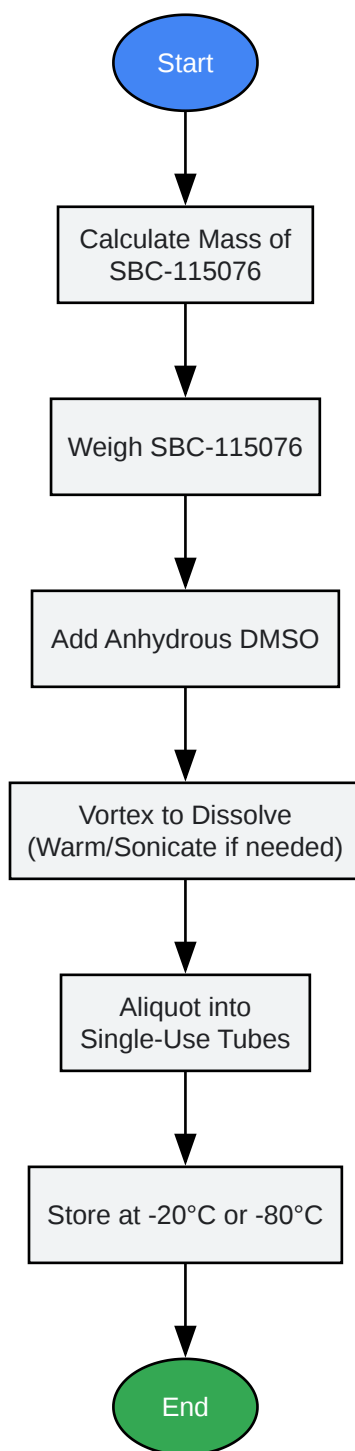


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Caption: Mechanism of action of **SBC-115076** in the PCSK9/LDLR pathway.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the key steps in preparing a stock solution of **SBC-115076** in DMSO.



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Caption: Workflow for preparing **SBC-115076** stock solution in DMSO.

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